

Technical Guide: Physicochemical Properties of 2-Ethyl-1H-imidazole-4-carboxylic acid

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Compound of Interest

Compound Name: 2-Ethyl-1H-imidazole-4-carboxylic acid

Cat. No.: B1296882

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Audience: Researchers, Scientists, and Drug Development Professionals Topic: Molecular Weight of **2-Ethyl-1H-imidazole-4-carboxylic acid**

This document provides a detailed analysis of the molecular weight of **2-Ethyl-1H-imidazole-4-carboxylic acid**, a key physicochemical property for research and development.

Compound Identification

The compound of interest is **2-Ethyl-1H-imidazole-4-carboxylic acid**. It is an organic compound featuring an imidazole ring substituted with an ethyl group and a carboxylic acid group.

Molecular Formula and Weight

The molecular formula for this compound has been determined to be $C_6H_8N_2O_2$.^{[1][2]} Based on this formula, the molecular weight is calculated to be 140.14 g/mol.^{[1][2]} A summary of its properties is presented below.

Property	Value	Source
IUPAC Name	2-Ethyl-1H-imidazole-4-carboxylic acid	-
CAS Number	84255-21-0	[1][2]
Molecular Formula	C ₆ H ₈ N ₂ O ₂	[1][2]
Molecular Weight	140.14 g/mol	[1][2]

Protocol for Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation protocol is based on the molecular formula (C₆H₈N₂O₂) and the standard atomic weights of each element.

Methodology:

- Identify Atoms and Count: Determine the number of atoms of each element present in the molecular formula.
 - Carbon (C): 6 atoms
 - Hydrogen (H): 8 atoms
 - Nitrogen (N): 2 atoms
 - Oxygen (O): 2 atoms
- Use Standard Atomic Weights: Utilize the standard atomic weight for each element as recommended by IUPAC.
 - Atomic Weight of C: ~12.011 u[3][4]
 - Atomic Weight of H: ~1.008 u[5][6]
 - Atomic Weight of N: ~14.007 u[7][8]

- Atomic Weight of O: $\sim 15.999 \text{ u}$ [\[9\]](#)[\[10\]](#)
- Calculate Total Mass for Each Element: Multiply the atom count by the respective atomic weight for each element.
 - Total Mass of C = $6 * 12.011 \text{ u} = 72.066 \text{ u}$
 - Total Mass of H = $8 * 1.008 \text{ u} = 8.064 \text{ u}$
 - Total Mass of N = $2 * 14.007 \text{ u} = 28.014 \text{ u}$
 - Total Mass of O = $2 * 15.999 \text{ u} = 31.998 \text{ u}$
- Sum for Total Molecular Weight: Add the total masses of all elements to arrive at the final molecular weight.
 - Molecular Weight = $72.066 + 8.064 + 28.014 + 31.998 = 140.142 \text{ u}$

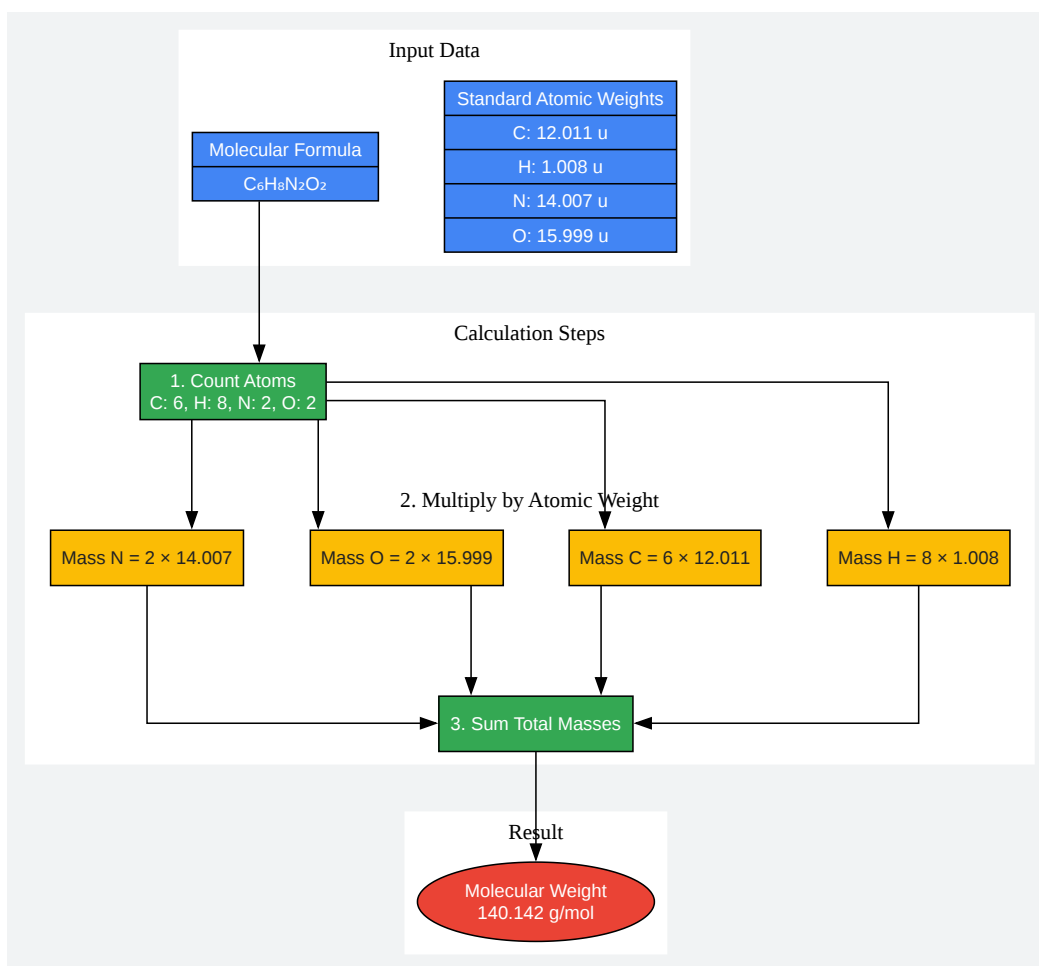
The calculated value of 140.142 g/mol is consistent with the cited value of 140.14 g/mol [\[1\]](#)[\[2\]](#)

Summary of Calculation:

Element	Symbol	Atom Count	Atomic Weight (u)	Total Mass (u)
Carbon	C	6	12.011	72.066
Hydrogen	H	8	1.008	8.064
Nitrogen	N	2	14.007	28.014
Oxygen	O	2	15.999	31.998
Total	-	-	-	140.142

Visualization of Calculation Workflow

The logical flow for determining the molecular weight from the compound's formula is illustrated below.



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Caption: Workflow for calculating molecular weight.

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